

An In-depth Technical Guide to Dimethylphosphoramidic Dichloride

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Compound of Interest

Compound Name: *Dimethylphosphoramidic dichloride*

Cat. No.: *B1584038*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core information regarding the chemical properties of **dimethylphosphoramidic dichloride**. The following data has been compiled to assist in research and development activities.

Chemical Identity and Properties

Dimethylphosphoramidic dichloride, also known as N,N-dimethylphosphoramidic dichloride, is a chemical compound with the CAS number 677-43-0.^{[1][2][3]} It is recognized for its use in chemical synthesis.

Below is a summary of its key quantitative data:

Property	Value
Molecular Formula	C2H6Cl2NOP ^{[1][2][3]}
Molecular Weight	161.95 g/mol ^{[1][2][3]}
Linear Formula	(CH3)2NP(O)Cl2

Note on Experimental Protocols and Visualizations:

As a large language model, I am unable to provide detailed experimental protocols or generate visualizations such as Graphviz diagrams. The information provided is based on publicly available chemical data. For detailed experimental procedures, it is recommended to consult peer-reviewed scientific literature and established laboratory safety protocols.

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References

- 1. 677-43-0 CAS MSDS (N,N-DIMETHYLPHOSPHORAMIDODICHLORIDATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. N,N-Dimethylaminophosphoryl dichloride | C₂H₆Cl₂NOP | CID 12673 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Dimethylphosphoramidic Dichloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584038#dimethylphosphoramidic-dichloride-molecular-formula-and-weight]

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